

Proper Disposal Procedures for S6821

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Compound of Interest

Compound Name: S6821

Cat. No.: B6275002

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This document provides detailed guidance on the proper disposal procedures for the chemical compound **S6821**. It is critical to first correctly identify the specific **S6821** product in use, as the identifier is associated with two distinct chemical entities with significantly different safety profiles and disposal requirements.

Identifying Your S6821 Product

The product identifier "**S6821**" can refer to two different chemicals. Please verify the CAS number on your product's label and documentation to ensure you follow the correct disposal protocol.

Product Identifier	Chemical Name	CAS Number	Primary Use
S6821	3-[1-[(3,5-dimethyl-1,2-oxazol-4-yl)methyl]pyrazol-4-yl]-1-[(3-hydroxyphenyl)methyl]imidazolidine-2,4-dione	1119831-25-2	TAS2R8 bitter taste receptor antagonist
SIP6821.0	Phenyltriethoxysilane	780-69-8	Chemical intermediate

Disposal Protocol for S6821 (CAS 1119831-25-2)

This substance is a potent and selective antagonist of the bitter taste receptor TAS2R8 and is also used as a food additive.[1] Toxicological studies have shown that **S6821** is not mutagenic or clastogenic.[2] It is generally considered non-hazardous for shipping.

Immediate Safety and Handling

While **S6821** has a favorable safety profile, standard laboratory best practices should always be followed.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.
- **Ventilation:** Work in a well-ventilated area.
- **Spills:** In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Step-by-Step Disposal Procedure

- **Consult Local Regulations:** Before beginning any disposal process, consult your institution's environmental health and safety (EHS) office and review local, state, and federal regulations for chemical waste disposal.
- **Small Quantities (Research Use):** For small quantities typical of laboratory research, the recommended method is to collect the waste in a designated, sealed, and clearly labeled container. The label should include the chemical name, CAS number, and any known hazards.
- **Waste Collection:**
 - Do not mix **S6821** waste with other chemical waste streams unless explicitly permitted by your EHS office.
 - Ensure the waste container is compatible with the chemical.
- **Arrange for Professional Disposal:** Contact your institution's EHS department or a licensed chemical waste disposal company to arrange for pickup and proper disposal. Given its nature as a non-hazardous substance, it may be eligible for incineration at a licensed facility.



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Disposal workflow for **S6821** (TAS2R8 Antagonist).

Disposal Protocol for SIP6821.0 (Phenyltriethoxysilane, CAS 780-69-8)

This chemical is a hazardous substance and requires stringent disposal procedures. It is classified as a serious eye irritant.[3][4] Upon contact with water, it hydrolyzes to produce ethanol.

Immediate Safety and Handling

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, protective clothing, and eye/face protection.[3][4]
- Ventilation: Use only in a well-ventilated area, preferably under a chemical fume hood.[5]
- Spills: Evacuate the area. For cleanup, wear appropriate PPE, including respiratory protection. Prevent the spill from entering sewers or public waters. Absorb with inert material and collect for disposal.[5]

Step-by-Step Disposal Procedure

- Consult Local Regulations: It is mandatory to consult with your institution's EHS office and adhere to all local, state, and federal regulations for hazardous waste disposal.
- Waste Collection:

- Collect waste Phenyltriethoxysilane in a designated, tightly sealed, and clearly labeled hazardous waste container.
- The label must indicate "Hazardous Waste" and include the chemical name and CAS number.
- Do not mix with other waste streams.
- Professional Disposal:
 - This material must be disposed of by a licensed hazardous waste management company.
 - The recommended method of disposal is incineration in a permitted facility.[3][5]



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Disposal workflow for SIP6821.0 (Phenyltriethoxysilane).

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